

storage and handling recommendations for 1,3-Diheptadecanoyl glycerol

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Compound of Interest

Compound Name: 1,3-Diheptadecanoyl glycerol

Cat. No.: B3025974

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Technical Support Center: 1,3-Diheptadecanoyl Glycerol

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage and handling of **1,3-Diheptadecanoyl glycerol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1,3-Diheptadecanoyl glycerol**?

A1: For long-term stability, **1,3-Diheptadecanoyl glycerol** should be stored at -20°C.[1] Under these conditions, the product is stable for at least four years.[1] It is shipped at room temperature in the continental US, but storage conditions may vary for other locations.[1]

Q2: What is the proper way to handle **1,3-Diheptadecanoyl glycerol** upon receipt?

A2: Upon receiving **1,3-Diheptadecanoyl glycerol**, it is crucial to handle it with care in a laboratory setting. Use appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[2] Avoid breathing in dust or fumes by working in a well-ventilated area or using a fume hood.[2] Prevent contact with skin and eyes.
[2]

Q3: In which solvents is **1,3-Diheptadecanoyl glycerol** soluble?

A3: **1,3-Diheptadecanoyl glycerol** is soluble in a variety of organic solvents. For detailed solubility information, please refer to the table below. It is important to note that this compound is a solid at room temperature.[\[1\]](#)

Q4: How should I prepare a stock solution of **1,3-Diheptadecanoyl glycerol**?

A4: To prepare a stock solution, dissolve the solid **1,3-Diheptadecanoyl glycerol** in an appropriate organic solvent such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO).[\[1\]](#) For a detailed step-by-step guide, please see the Experimental Protocols section.

Quantitative Data Summary

The following table summarizes the key quantitative data for the storage and handling of **1,3-Diheptadecanoyl glycerol**.

Parameter	Value	Reference
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]
Solubility in DMF	20 mg/mL	[1]
Solubility in DMSO	30 mg/mL	[1]
Solubility in Ethanol	0.25 mg/mL	[1]
Solubility in PBS (pH 7.2)	0.7 mg/mL	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution in DMSO

- Materials:
 - 1,3-Diheptadecanoyl glycerol** (solid)
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipette
- Procedure:
 1. Equilibrate the vial of **1,3-Diheptadecanoyl glycerol** to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of the solid compound into a sterile vial. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of **1,3-Diheptadecanoyl glycerol**.
 3. Add the appropriate volume of anhydrous DMSO to the vial. In this example, add 1 mL of DMSO.
 4. Cap the vial tightly and vortex the solution until the solid is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the stock solution aliquots at -20°C.

Troubleshooting Guides

Issue 1: The compound is not dissolving completely in the chosen solvent.

- Question: I am having trouble dissolving **1,3-Diheptadecanoyl glycerol** in my chosen solvent. What can I do?
 - Answer:
 - Increase Mixing: Ensure you have vortexed the solution thoroughly.
 - Gentle Warming: Try warming the solution to 37°C for a short period to increase solubility.
- [2]

- Sonication: Brief sonication can also help to break up any clumps and facilitate dissolution. [2]
- Solvent Choice: If the compound still does not dissolve, consider using a different solvent in which it has higher solubility, such as DMSO or DMF.[1]

Issue 2: The compound precipitated out of solution after storage.

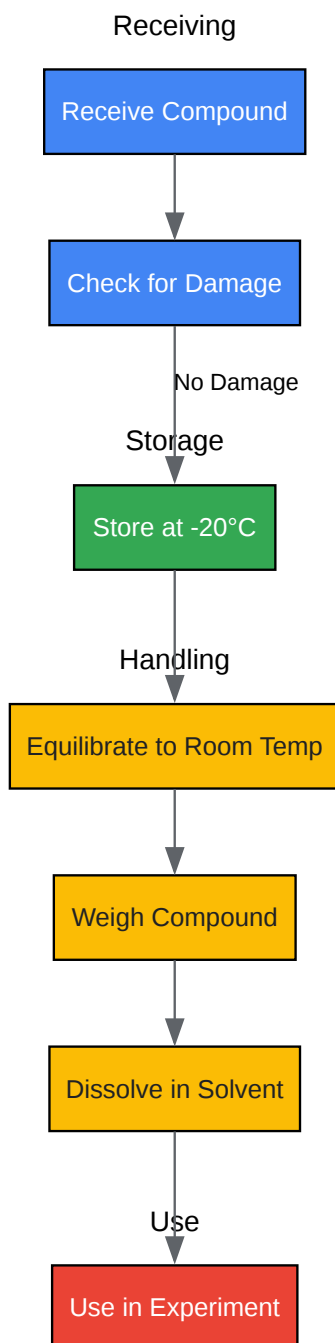
- Question: My stock solution of **1,3-Diheptadecanoyl glycerol** has formed a precipitate after being stored at -20°C. Is it still usable?
- Answer: Yes, the solution is likely still usable. The precipitate is likely the compound coming out of solution at low temperatures.
 - Re-dissolve: Warm the vial to room temperature or 37°C and vortex until the precipitate is fully re-dissolved.
 - Check for Degradation: If the solution appears cloudy or discolored after warming and mixing, it may indicate degradation, and it is recommended to prepare a fresh stock solution.

Issue 3: I am unsure about the appropriate personal protective equipment (PPE) to use.

- Question: What specific PPE should I wear when handling **1,3-Diheptadecanoyl glycerol**?
- Answer: It is recommended to wear the following PPE:
 - Eye Protection: Safety glasses with side shields.[2]
 - Hand Protection: Compatible chemical-resistant gloves.[2]
 - Body Protection: A standard lab coat.[2]

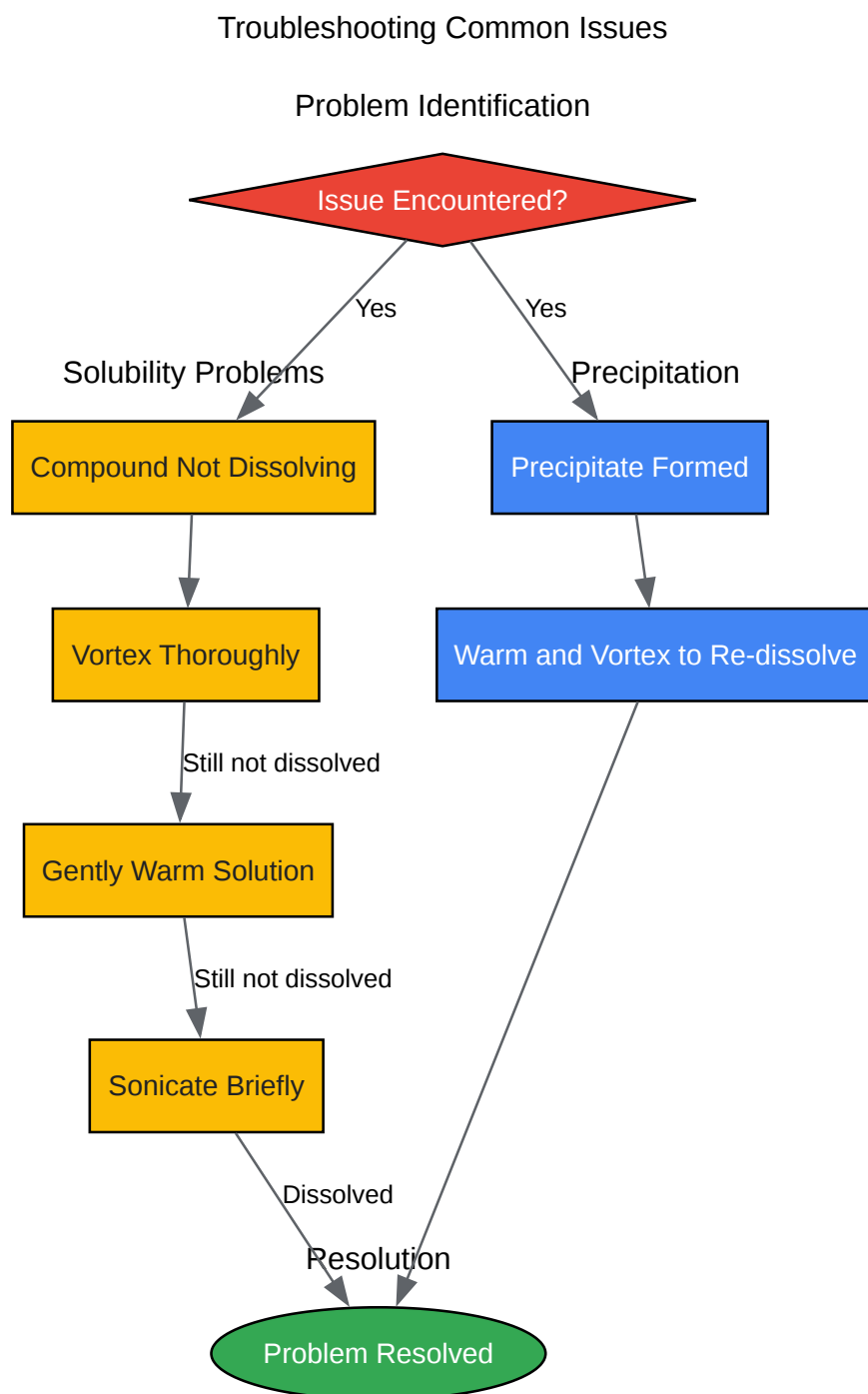
Visual Logic and Workflow Diagrams

Storage and Handling Workflow for 1,3-Diheptadecanoyl Glycerol



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Caption: Workflow for receiving, storing, and handling **1,3-Diheptadecanoyl glycerol**.



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Caption: Troubleshooting workflow for common issues with **1,3-Diheptadecanoyl glycerol**.

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